

Safety precautions and handling guidelines for 1,4-Bis(bromodifluoromethyl)benzene.

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Compound of Interest

Compound Name:	1,4-Bis(bromodifluoromethyl)benzene
Cat. No.:	B1337825

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Application Notes and Protocols for 1,4-Bis(bromodifluoromethyl)benzene

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed safety precautions and handling guidelines for **1,4-Bis(bromodifluoromethyl)benzene** (CAS No. 651-12-7). Adherence to these protocols is crucial to ensure a safe laboratory environment and to minimize risks to personnel.

Chemical and Physical Properties

1,4-Bis(bromodifluoromethyl)benzene is a chemical intermediate that requires careful handling due to its hazardous properties. A summary of its key physical and chemical data is provided below.

Property	Value	Reference
CAS Number	651-12-7	[1]
Molecular Formula	C8H4Br2F4	[1]
Molecular Weight	335.92 g/mol	[1]
Boiling Point	154 - 155 °C (309 - 311 °F)	
Density	1.607 g/cm³ at 25 °C (77 °F)	
Appearance	Light yellow liquid	[2]
Odor	Odorless	[2]

Hazard Identification and Classification

This compound is classified as a hazardous substance. The following table summarizes its GHS hazard classifications.

Hazard Class	Category	Hazard Statement
Flammable liquids	3	H226: Flammable liquid and vapour.
Skin irritation	2	H315: Causes skin irritation. [3]
Serious eye irritation	2A	H319: Causes serious eye irritation. [3]
Specific target organ toxicity — single exposure (Respiratory tract irritation)	3	H335: May cause respiratory irritation. [3] [4]

Signal Word: Warning[\[3\]](#)

Hazard Pictograms:

- Flame

- Exclamation Mark

Experimental Protocols: Safe Handling and Storage

3.1. Engineering Controls

- Work with this chemical should be conducted in a well-ventilated area, such as a chemical fume hood.[5]
- Use explosion-proof electrical, ventilating, and lighting equipment.[6]
- Ensure that eyewash stations and safety showers are readily accessible in the immediate vicinity of any potential exposure.[5][6]

3.2. Personal Protective Equipment (PPE)

- Eye and Face Protection: Wear chemical safety goggles or a face shield.[5][7]
- Skin Protection:
 - Wear protective gloves. Inspect gloves prior to use and use proper glove removal technique.[7]
 - Wear flame-retardant antistatic protective clothing.
 - Safety shoes are recommended.[5]
- Respiratory Protection: If ventilation is inadequate, wear a suitable respirator.[5]

3.3. Handling Procedures

- Avoid breathing dust, fume, gas, mist, vapors, or spray.[3][4]
- Wash hands and any exposed skin thoroughly after handling.[3]
- Keep away from heat, sparks, open flames, and hot surfaces. No smoking.
- Use only non-sparking tools.

- Take precautionary measures against static discharge by grounding and bonding containers and receiving equipment.
- Do not eat, drink, or smoke when using this product.[5][8]

3.4. Storage Procedures

- Store in a well-ventilated place and keep the container tightly closed.[3][4]
- Store locked up.[3][4]
- Keep in a dry, cool place.[4]
- Store away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[4][6]

First-Aid Measures

Exposure Route	First-Aid Protocol	Reference
Inhalation	Remove the person to fresh air and keep them comfortable for breathing. If not breathing, give artificial respiration. Call a POISON CENTER or doctor if you feel unwell.[3][5]	
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with plenty of water or shower. If skin irritation occurs, get medical advice/attention. Wash contaminated clothing before reuse.[3][4]	
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[3][4]	
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Get immediate medical advice/attention.[5]	

Accidental Release and Disposal

5.1. Accidental Release Measures

- Evacuate unnecessary personnel from the danger area.
- Do not breathe vapors or aerosols. Avoid substance contact.

- Ensure adequate ventilation.
- Remove all sources of ignition.[8]
- Cover drains to prevent the product from entering them.
- Contain the spill using a liquid-absorbent material (e.g., sand, silica gel).[4]
- Collect the absorbed material and place it in a suitable, closed container for disposal.[4]

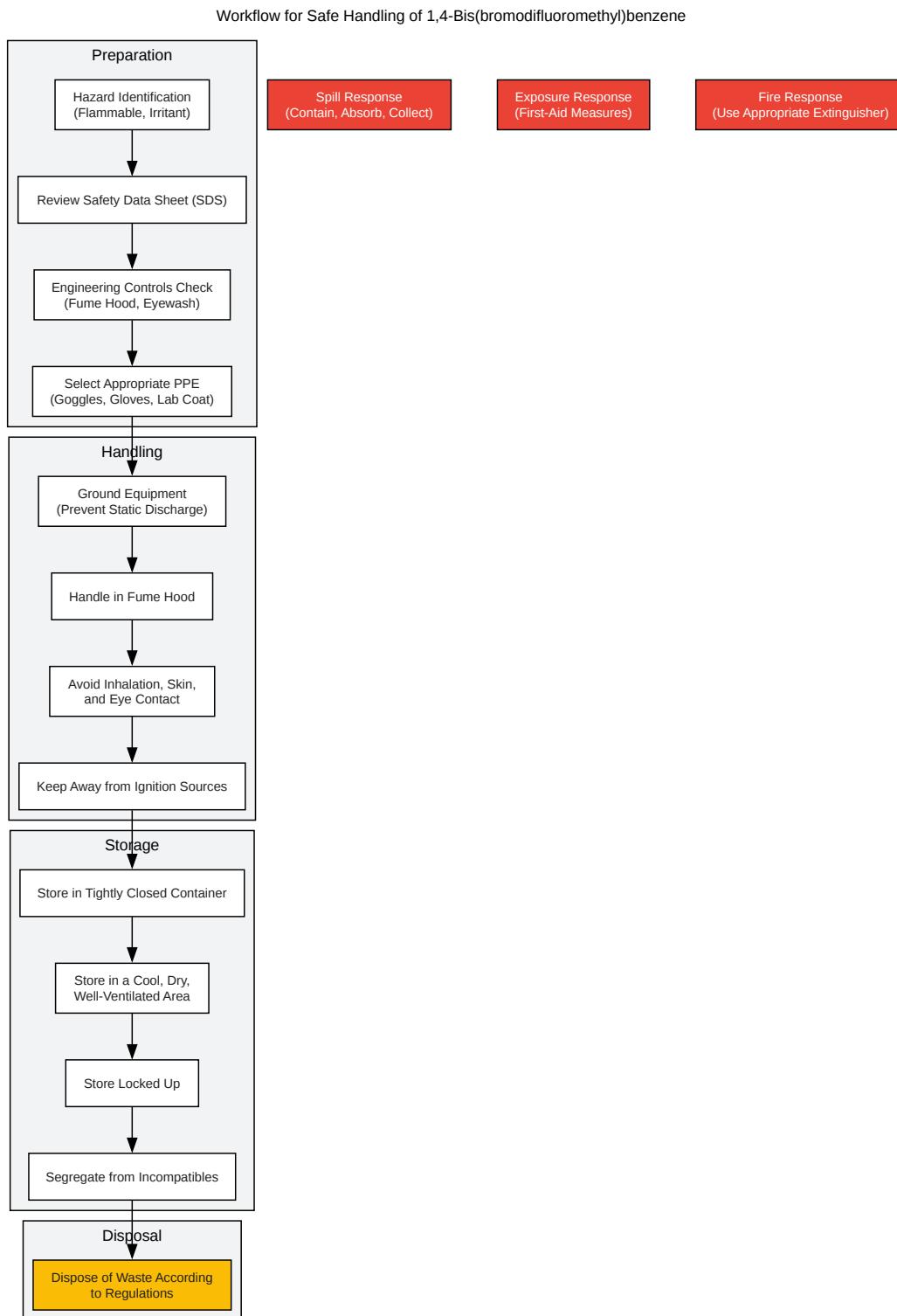
5.2. Disposal Considerations

- Dispose of contents and container in accordance with local, regional, and national regulations.[3][4]
- Do not empty into drains.[4]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[5]
- Specific Hazards: Flammable liquid and vapor. Vapors may form explosive mixtures with air. [4] Containers may explode when heated.[6]
- Hazardous Combustion Products: Carbon monoxide (CO), carbon dioxide (CO₂), hydrogen halides, and gaseous hydrogen fluoride (HF).[4][6]
- Protective Equipment: Wear a self-contained breathing apparatus and full protective gear.[4]

Diagrams



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Caption: Safety handling workflow for **1,4-Bis(bromodifluoromethyl)benzene**.

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- To cite this document: BenchChem. [Safety precautions and handling guidelines for 1,4-Bis(bromodifluoromethyl)benzene.]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1337825#safety-precautions-and-handling-guidelines-for-1-4-bis-bromodifluoromethyl-benzene>

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